

N-Isopropyl-M-toluidine molecular weight and formula

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Compound of Interest

Compound Name: *N-Isopropyl-M-toluidine*

Cat. No.: *B159346*

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An In-depth Technical Guide to **N-Isopropyl-M-toluidine**: Molecular Properties

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides core molecular information for **N-Isopropyl-M-toluidine**.

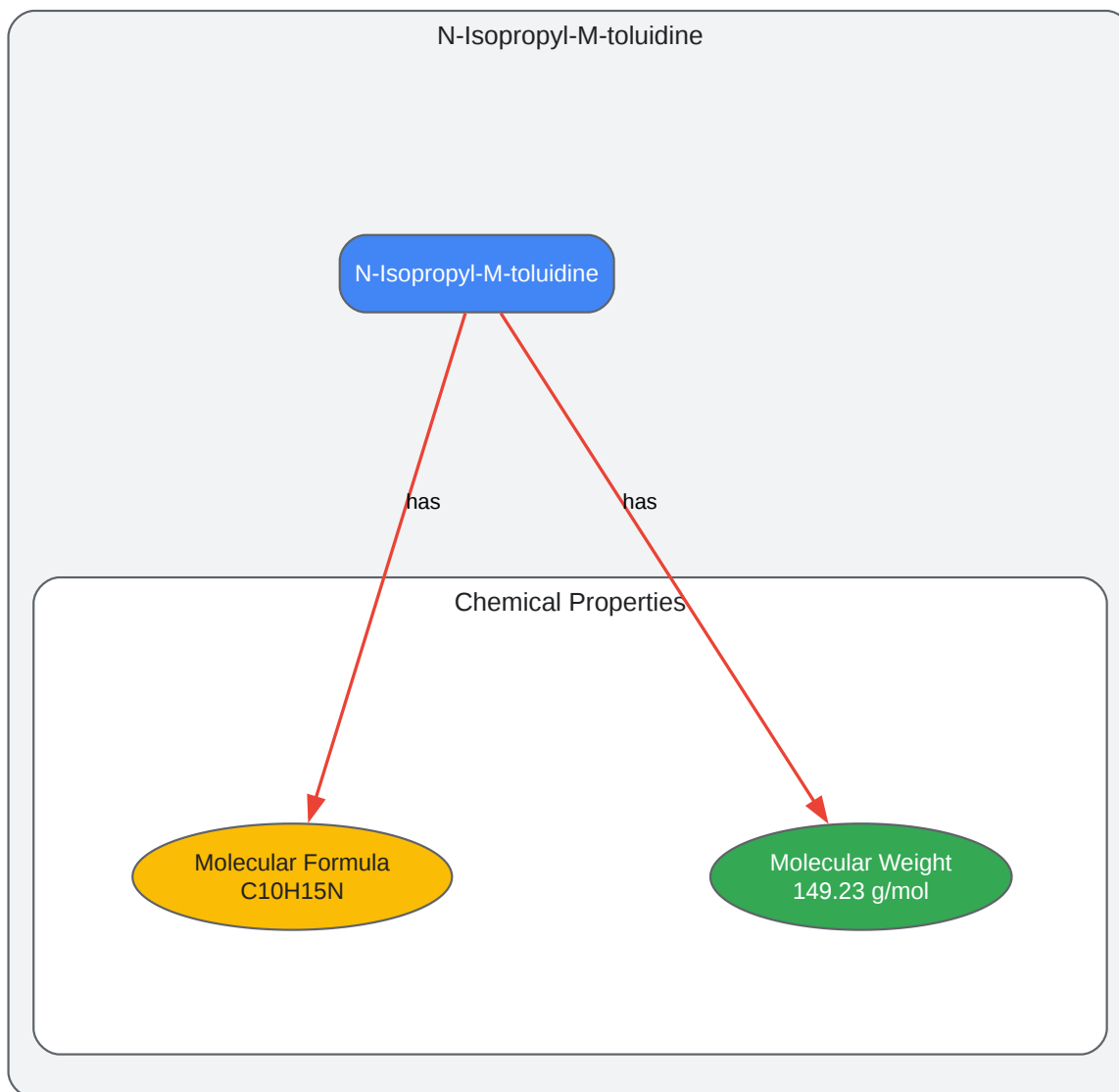
Molecular and Physical Data

The essential molecular identifiers and properties of **N-Isopropyl-M-toluidine** are summarized below. This data is critical for experimental design, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C10H15N	PubChem[1], Guidechem[2]
Molecular Weight	149.23 g/mol	PubChem[1]
Monoisotopic Mass	149.120449483 Da	PubChem[1], Guidechem[2]

Chemical Structure and Identification

N-Isopropyl-M-toluidine, also known as N-Isopropyl-3-methylaniline, is an aromatic organic compound.[1] Its structure consists of a benzene ring substituted with a methyl group and an isopropylamino group at positions 3 and 1, respectively.



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Chemical Identity of **N-Isopropyl-M-toluidine**.

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References

- 1. N-Isopropyl-M-toluidine | C₁₀H₁₅N | CID 4357757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
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